

An In-depth Technical Guide to the Physical Properties of (Iodomethyl)trimethylsilane

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Compound of Interest

Compound Name: (Iodomethyl)trimethylsilane

Cat. No.: B1585575

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This technical guide provides a comprehensive overview of the key physical properties of **(Iodomethyl)trimethylsilane**, a versatile reagent in organic synthesis. The document presents quantitative data in a structured format, discusses typical experimental methodologies, and visualizes a key synthetic application of the compound.

Core Physical Properties

(Iodomethyl)trimethylsilane, with the CAS number 4206-67-1, is a colorless to light yellow liquid at room temperature.^[1] Its fundamental physical characteristics, including boiling point and density, are crucial for its handling, application in chemical reactions, and process scale-up.

Quantitative Data Summary

The physical properties of **(Iodomethyl)trimethylsilane**, as reported in the literature, are summarized in the table below. These values are essential for laboratory and industrial applications, ensuring safe and effective use.

Physical Property	Value	Conditions	Reference
Boiling Point	139-141 °C	Atmospheric Pressure	[2][3][4]
140-142 °C	Atmospheric Pressure	[5]	
140.0 °C	Atmospheric Pressure		
142 °C	Atmospheric Pressure	[6]	
Density	1.443 g/mL	25 °C	[2][3][4]
1.442 g/cm ³	Not Specified	[5]	
1.4 g/cm ³	Not Specified		
1.44 g/cm ³	20 °C (Specific Gravity)	[6]	

Experimental Protocols: Determination of Physical Properties

While the precise primary literature detailing the initial determination of the boiling point and density of **(Iodomethyl)trimethylsilane** is not readily available in common databases, the methodologies for measuring these properties are standard in organic chemistry.

Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a compound like **(Iodomethyl)trimethylsilane**, the boiling point would typically be determined by distillation at atmospheric pressure.

- Apparatus: A standard distillation apparatus would be assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure: A sample of purified **(Iodomethyl)trimethylsilane** would be placed in the distillation flask. The apparatus would be heated, and the temperature at which the liquid

boils and a steady stream of distillate is collected would be recorded as the boiling point. The atmospheric pressure would also be recorded, as boiling point is pressure-dependent.

Density Determination:

Density is the mass of a substance per unit volume. The density of a liquid can be determined using several methods.

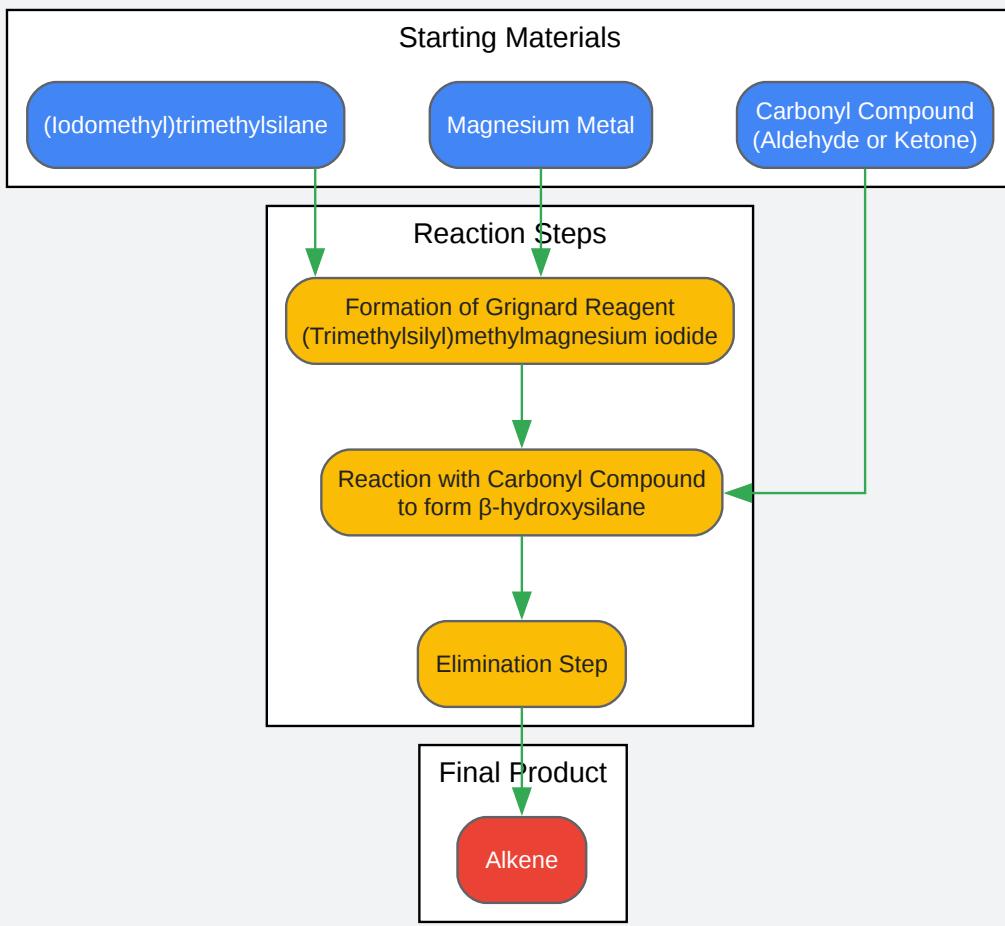
- **Pycnometer Method:** A pycnometer, a flask with a specific, accurately known volume, is weighed empty. It is then filled with the liquid, and the excess is removed. The pycnometer is then weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature of the liquid is carefully controlled and recorded as density is temperature-dependent.
- **Hydrometer Method:** A hydrometer is an instrument used to measure the specific gravity (or relative density) of liquids. The hydrometer is placed in the liquid, and the level at which it floats indicates the specific gravity, from which the density can be calculated.

Synthetic Applications and Workflow

(Iodomethyl)trimethylsilane is a valuable reagent in organic synthesis, primarily used for the introduction of the trimethylsilylmethyl group. One of its key applications is in the Peterson olefination reaction, a method for the synthesis of alkenes from carbonyl compounds.

Below is a diagram illustrating a generalized workflow for the synthesis of an alkene using **(Iodomethyl)trimethylsilane** via a Peterson olefination pathway.

Workflow for Peterson Olefination using (Iodomethyl)trimethylsilane

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Caption: Peterson Olefination Workflow.

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